Application Note: All-Optical Production of Ultracold Lithium-6 Quantum Gases

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Compound of Interest	
Compound Name:	Lithium-6
CAS No.:	14258-72-1
Cat. No.:	B080805

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Li).

Executive Summary

This guide details the technical workflow for producing quantum degenerate Fermi gases of **Lithium-6** (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

Li).[1] Unlike heavier alkalis (e.g., Rubidium-87),

Li presents unique challenges due to its light mass, high thermal velocity, and unresolved excited-state hyperfine structure. These physical properties render standard sub-Doppler cooling techniques ineffective on the D2 line.

This protocol utilizes an all-optical architecture, bypassing magnetic trapping to allow for full tunability of atomic interactions via Feshbach resonances.[2] The core innovation described is the D1 Gray Molasses technique, which bridges the gap between the Doppler limit (

) and the capture depth of optical dipole traps, enabling the production of molecular Bose-Einstein Condensates (mBEC) and Bardeen-Cooper-Schrieffer (BCS) superfluids.

Primary Applications:

- Quantum Simulation: Emulating high-

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superconductors and strongly correlated fermion systems relevant to condensed matter physics.

- Complex System Modeling: Simulating non-equilibrium dynamics in chemical reaction pathways (relevant to drug discovery and materials science).

Physical Properties & System Requirements

Lithium-6 is a composite fermion. Successful trapping requires precise management of its optical transitions.

Table 1: Physical Parameters of Lithium-6

Parameter	Symbol	Value	Implication
Nuclear Spin		1	Ground state splits into .[3][4]
Natural Linewidth			High scattering rate; requires fast electronics.
Doppler Temperature			Standard cooling limit; too hot for direct ODT loading.
Recoil Temperature			The fundamental limit of photon-based cooling.
Feshbach Resonance			Broad s-wave resonance for tuning interactions [1].
Vapor Pressure		Low	Requires oven heating to .

Experimental Architecture

The generation of a degenerate Fermi gas follows a linear thermodynamic conditioning path: Source

Dissipative Cooling

Conservative Trapping

Evaporation.

Diagram 1: Vacuum & Optical Architecture

Figure 1: The linear workflow from hot atomic vapor to quantum degeneracy. Note the critical transition from D2 (MOT) to D1 (Molasses) light.

Phase 1: Source and Pre-Cooling
The Oven and Zeeman Slower

Due to the low vapor pressure of Lithium, a recirculating oven or a standard effusive oven heated to 375°C is required to generate sufficient flux.

- Protocol: The atomic beam exits the oven and enters a Zeeman Slower.

- Mechanism: A counter-propagating laser beam (tuned to the D2 line) decelerates atoms. A spatially varying magnetic field compensates for the changing Doppler shift, keeping atoms resonant with the slowing beam.

- Critical Check: Ensure the "zero-crossing" of the magnetic field (if using a spin-flip slower) does not prematurely decouple atoms from the cooling cycle.

The D2 Magneto-Optical Trap (MOT)

The MOT provides the initial capture.

- Transition:

  (D2 Line).

- Challenge: The hyperfine splitting of the excited state (

) is comparable to the linewidth (

). This unresolved structure prevents effective Sisyphus cooling, limiting the MOT temperature to

  (well above the Doppler limit).

- Outcome: A cloud of

  atoms at

  . This is too hot to load efficiently into an optical dipole trap.

Phase 2: D1 Gray Molasses (The Critical Step)

This is the most technically demanding yet essential step for Li-6. To overcome the D2 line limitations, we switch to the D1 line (

) for sub-Doppler cooling [2].

Mechanism: -Enhanced Cooling

Gray molasses relies on a Velocity Selective Coherent Population Trapping (VSCPT) mechanism combined with Sisyphus-like cooling in a "gray" state (a superposition of dark and bright states).

- Configuration: A

  -system is formed by two laser frequencies connecting the two ground hyperfine states (
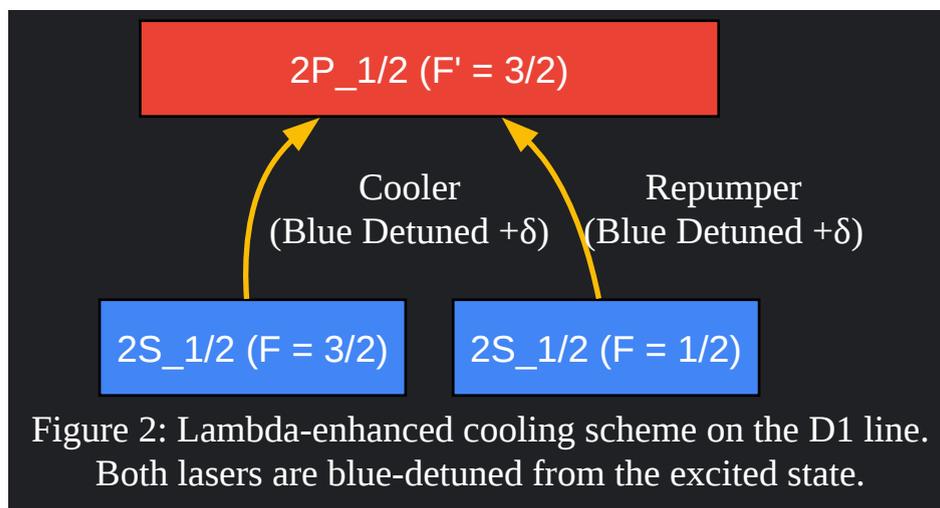
) to the excited

  manifold.

- Raman Condition: The frequency difference between the cooling and repumping beams must exactly match the ground state hyperfine splitting (

).

Diagram 2: D1 Gray Molasses Level Scheme

Figure 2: Lambda-enhanced cooling scheme on the D1 line. Both lasers are blue-detuned from the excited state.

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Protocol: Implementing Gray Molasses

- MOT Extinction: Extinguish D2 MOT beams and quadrupole magnetic fields.

- D1 Pulse: Switch on D1 cooling beams (typically

beams).

  - Detuning (

    ):

    to

    (Blue detuned) relative to the

    state.

  - Duration:

.

- Result: The temperature drops from

  to

  , and phase space density increases by a factor of 10-50 [3].

Phase 3: Conservative Trapping & Evaporation

Once cooled to

, the atoms are loaded into a high-power Optical Dipole Trap (ODT).

Optical Dipole Trap (ODT) Setup

- Laser: High-power fiber laser (e.g.,

  or

  ),

  .

- Geometry: Crossed-beam configuration to provide tight confinement in all three dimensions.

- Loading: The D1 Gray Molasses is often applied during the ODT loading phase to continuously cool atoms falling into the potential well.
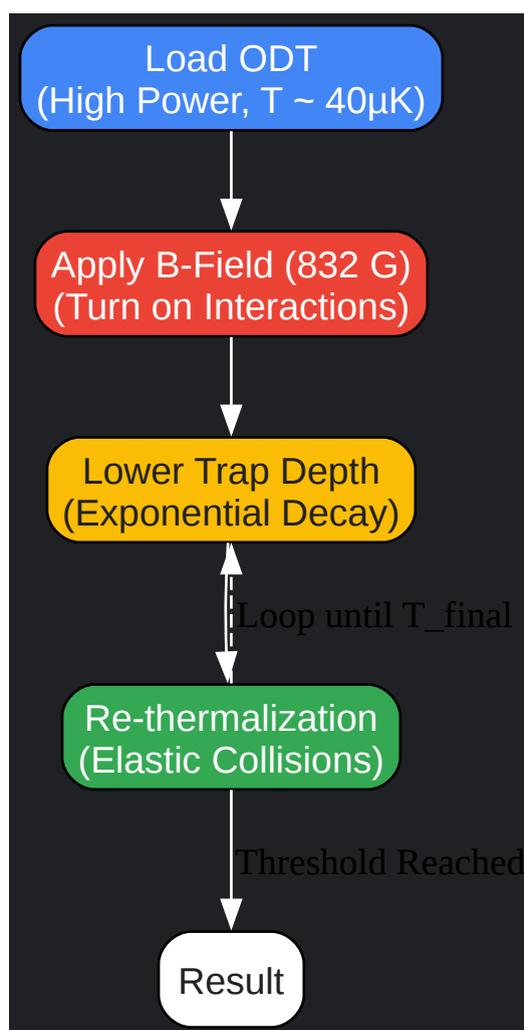
Forced Evaporation Protocol

Evaporation removes the highest energy atoms, allowing the remaining atoms to re-thermalize at a lower temperature.

- Initial Trap Depth: Set high (

) to capture the molasses cloud.

- Ramp Down: Exponentially decrease the laser power over

  seconds.

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- ○ Formula:

- Feshbach Tuning: During evaporation, apply a magnetic bias field (typically 832 G).

  - ○ Why? Li-6 has a zero-crossing of scattering length at low fields. Evaporation is inefficient without interactions. Applying 832 G places atoms on a broad Feshbach resonance, maximizing the scattering cross-section (unitarity) for extremely efficient re-thermalization [4].

Diagram 3: Evaporation & Feshbach Logic

Figure 3: The evaporation cycle relies on Feshbach-enhanced collisions to thermalize the gas as the trap depth is lowered.

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Tuning Interactions: The BEC-BCS Crossover

The hallmark of Li-6 experiments is the ability to explore the BEC-BCS crossover. By adjusting the magnetic field around the 832 G resonance, the system's ground state changes fundamentally.

Table 2: Magnetic Field Regimes

Field (Gauss)	Scattering Length ( )	Physical State	Description
< 832 G	Positive ( )	mBEC	Atoms form tightly bound bosonic molecules (dimers) which then condense.
~ 832 G	Divergent ( )	Unitary Fermi Gas	Strongly interacting superfluid; interactions limited only by inter-particle spacing.
> 832 G	Negative ( )	BCS Superfluid	Weakly attractive fermions form large Cooper pairs in momentum space.

Protocol Note: To image the cloud, one often ramps the field rapidly to the BEC side (< 832 G) to convert Fermion pairs into molecules before releasing them from the trap, ensuring a robust signal.

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